

"cross-reactivity of clothianidin antibodies with Clothianidin-2-S-propanoic acid"

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Compound of Interest

Compound Name: Clothianidin-2-S-propanoic acid

Cat. No.: B12371859

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Comparative Analysis of Clothianidin Antibody Cross-Reactivity

This guide provides a detailed comparison of the cross-reactivity of monoclonal antibodies raised against a clothianidin derivative with clothianidin itself and other neonicotinoid insecticides. The data presented is crucial for researchers, scientists, and drug development professionals in designing and interpreting immunoassays for the detection of clothianidin.

Executive Summary

Monoclonal antibodies developed for the detection of the neonicotinoid insecticide clothianidin exhibit high specificity and affinity. The antibody, designated as MoAb CTN-16A3-13, was generated using a clothianidin hapten, specifically 3-[5-(3-methyl-2-nitroguanidinomethyl)-1,3-thiazol-2-ylthio] propionic acid, which is structurally analogous to **Clothianidin-2-S-propanoic acid**. This hapten was conjugated to a carrier protein to elicit an immune response. The resulting antibody demonstrates a high affinity for clothianidin, with an IC₅₀ value of 4.4 ng/mL in a direct competitive enzyme-linked immunosorbent assay (dc-ELISA).^{[1][2]} Notably, the antibody shows significant cross-reactivity with dinotefuran (64%), another neonicotinoid insecticide, but negligible cross-reactivity with other related compounds like thiamethoxam, imidacloprid, acetamiprid, thiacloprid, and nitenpyram.^{[1][2]} This indicates that the antibody primarily recognizes the 3-methyl-2-nitroguanidinyl moiety shared by clothianidin and dinotefuran.

Data Presentation: Antibody Cross-Reactivity

The cross-reactivity of the anti-clothianidin monoclonal antibody (MoAb CTN-16A3-13) was evaluated against several neonicotinoid insecticides. The 50% inhibition concentration (IC50) and the cross-reactivity percentage relative to clothianidin are summarized in the table below.

Compound	IC50 (ng/mL)	Cross-Reactivity (%)
Clothianidin	4.4	100
Dinotefuran	6.9	64
Thiamethoxam	>5,000	<0.1
Imidacloprid	>5,000	<0.1
Acetamiprid	>5,000	<0.1
Thiacloprid	>5,000	<0.1
Nitenpyram	>5,000	<0.1

Data sourced from a direct competitive ELISA.[\[1\]](#)[\[2\]](#)

Experimental Protocols

The following is a detailed methodology for the direct competitive Enzyme-Linked Immunosorbent Assay (dc-ELISA) used to determine the cross-reactivity of the clothianidin antibody.

Materials and Reagents

- Anti-clothianidin monoclonal antibody (MoAb CTN-16A3-13)
- Clothianidin standard
- Cross-reactivity compounds (dinotefuran, thiamethoxam, etc.)
- Clothianidin-hapten-horseradish peroxidase (HRP) conjugate
- 96-well microtiter plates

- Coating buffer (e.g., phosphate-buffered saline, PBS)
- Washing buffer (e.g., PBS with 0.05% Tween 20, PBST)
- Blocking buffer (e.g., PBS with 1% bovine serum albumin, BSA)
- Substrate solution (e.g., TMB, 3,3',5,5'-tetramethylbenzidine)
- Stopping solution (e.g., 2M sulfuric acid)
- Microplate reader

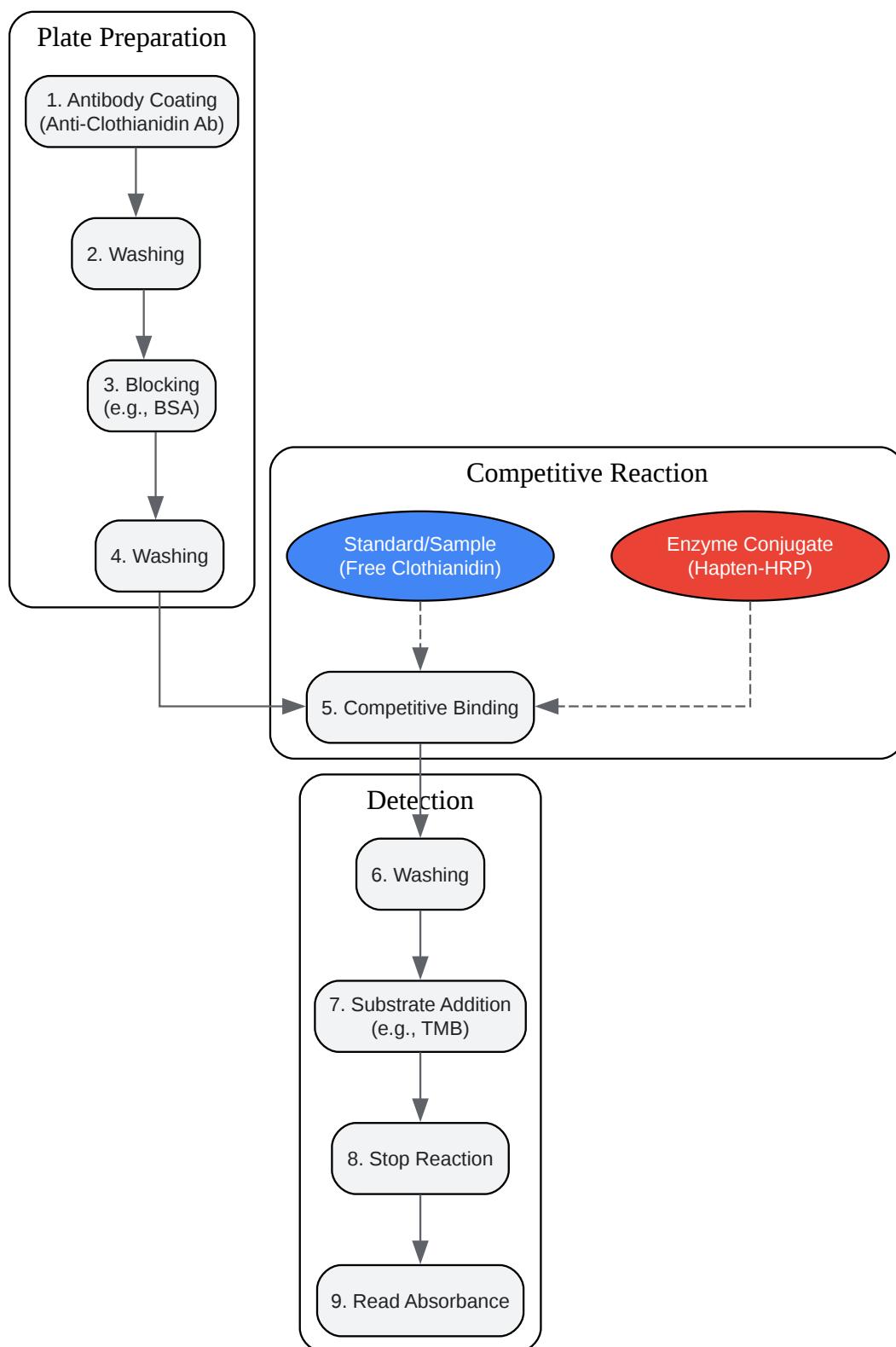
Assay Procedure

- Coating: Microtiter plate wells are coated with the anti-clothianidin monoclonal antibody diluted in coating buffer. The plate is incubated overnight at 4°C.
- Washing: The plate is washed three times with washing buffer to remove any unbound antibody.
- Blocking: To prevent non-specific binding, the wells are incubated with blocking buffer for 1-2 hours at room temperature.
- Washing: The plate is washed again three times with washing buffer.
- Competitive Reaction: A solution containing a fixed concentration of the clothianidin-hapten-HRP conjugate and varying concentrations of the standard clothianidin or the test compound (for cross-reactivity) is added to the wells. The plate is incubated for 1 hour at room temperature. During this step, the free clothianidin (or cross-reactant) and the HRP-conjugated hapten compete for binding to the immobilized antibody.
- Washing: The plate is washed five times with washing buffer to remove unbound reagents.
- Substrate Addition: The substrate solution is added to each well, and the plate is incubated in the dark for a specified time (e.g., 15-30 minutes) to allow for color development.
- Stopping Reaction: The enzymatic reaction is stopped by adding the stopping solution.

- **Measurement:** The absorbance is read at a specific wavelength (e.g., 450 nm) using a microplate reader. The intensity of the color is inversely proportional to the concentration of clothianidin in the sample.
- **Data Analysis:** A standard curve is generated by plotting the absorbance against the logarithm of the clothianidin concentration. The IC₅₀ value is determined from this curve. Cross-reactivity is calculated using the formula: (IC₅₀ of clothianidin / IC₅₀ of test compound) x 100.

Visualizations

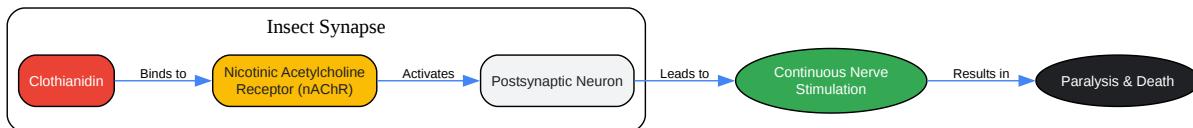
Experimental Workflow: Direct Competitive ELISA



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Caption: Workflow of a direct competitive ELISA for clothianidin detection.

Signaling Pathway: Clothianidin's Mode of Action



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Caption: Mechanism of action of clothianidin on the insect nervous system.

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References

- 1. Development of Immunoassay Based on Monoclonal Antibody Reacted with the Neonicotinoid Insecticides Clothianidin and Dinotefuran - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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